

Florylpicoxamid's contribution to fungicide resistance management programs

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Compound of Interest

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Florylpicoxamid: A Novel Tool for Fungicide Resistance Management

A comparative analysis of **florylpicoxamid**'s performance and its strategic integration into fungicide resistance management programs.

Introduction

Florylpicoxamid is a second-generation picolinamide fungicide that offers a novel mode of action for the control of a broad spectrum of ascomycete fungal pathogens.^{[1][2]} Developed by Corteva Agriscience, it belongs to the Quinone inside Inhibitor (Qil) class of fungicides, designated by the Fungicide Resistance Action Committee (FRAC) as Group 21.^{[3][4]} Its unique target site in the fungal respiratory chain, coupled with a lack of cross-resistance to other commonly used fungicide classes, positions **florylpicoxamid** as a critical component in modern integrated pest management (IPM) and fungicide resistance management strategies.^{[1][5][6]} This guide provides a comparative overview of **florylpicoxamid**'s efficacy against key agricultural pathogens, details the experimental protocols used to generate this data, and illustrates its mechanism of action and role in resistance management programs.

Mode of Action and Resistance Profile

Florylpicoxamid's fungicidal activity stems from its ability to inhibit the mitochondrial cytochrome bc1 complex (Complex III) at the Qi site.^{[3][7]} This disruption of the electron

transport chain halts ATP production, leading to the cessation of fungal growth and development.[8] This mode of action is distinct from that of other major fungicide groups, including strobilurins (QoI, FRAC Group 11), which also target Complex III but at the Qo site, as well as azoles (DMIs, FRAC Group 3) and succinate dehydrogenase inhibitors (SDHIs, FRAC Group 7).[1][7]

A key advantage of **florylpicoxamid** is the absence of cross-resistance with these other fungicide groups.[1][5] This means that fungal populations that have developed resistance to strobilurins, azoles, or SDHIs remain susceptible to **florylpicoxamid**. However, the risk of resistance development to Qil fungicides is considered medium to high.[4] Studies have identified specific point mutations in the cytochrome b gene (Cyt b), such as S207L and A37V, that can confer resistance to **florylpicoxamid** in pathogens like *Colletotrichum gloeosporioides*. [9][10] Therefore, proactive resistance management strategies are essential to preserve the long-term efficacy of this valuable fungicide.

Comparative Efficacy of Florylpicoxamid

Florylpicoxamid has demonstrated high efficacy against a range of economically important plant diseases, including *Septoria tritici* blotch in wheat (*Zymoseptoria tritici*) and gray mold (*Botrytis cinerea*) in various crops.

Against *Zymoseptoria tritici* (*Septoria Tritici* Blotch)

In both in vitro and in planta studies, **florylpicoxamid** has shown superior performance compared to several industry-standard fungicides.

Fungicide	FRAC Group	In Vitro Efficacy (EC80, mg/L)	In Planta Efficacy (% Disease Control at 0.03 mg/L)	Curative Activity
Florylpicoxamid	21 (Qil)	0.0046	80	Superior 10-day reach-back
Epoxiconazole	3 (DMI)	Less efficacious than florylpicoxamid	Less efficacious than florylpicoxamid	Less efficacious than florylpicoxamid
Fluxapyroxad	7 (SDHI)	Less efficacious than florylpicoxamid	Less efficacious than florylpicoxamid	Less efficacious than florylpicoxamid
Benzovindiflupyr	7 (SDHI)	Less efficacious than florylpicoxamid	Less efficacious than florylpicoxamid	Less efficacious than florylpicoxamid

Data sourced from in vitro growth inhibition assays and in planta glasshouse trials.[\[1\]](#)[\[5\]](#)

Against Botrytis cinerea (Gray Mold)

Florylpicoxamid exhibits strong inhibitory activity against various developmental stages of Botrytis cinerea and has demonstrated greater efficacy than the SDHI fungicide boscalid in controlling gray mold on tomato fruit.[\[11\]](#)

Fungicide	FRAC Group	Mean In Vitro Efficacy (EC50, µg/ml)	In Planta Efficacy (% Control)	Target Fungal Stages
Florylpicoxamid	21 (Qil)	0.04 ± 0.017	More effective than boscalid at lower application rates	Mycelial development, sclerotium germination, germ tube elongation, conidial germination[11]
Boscalid	7 (SDHI)	-	Less effective than florylpicoxamid at comparable application rates	-

Data from in vitro sensitivity tests of 129 isolates and in planta tests on tomato fruits.[11]

Experimental Protocols

In Vitro Fungal Growth Inhibition Assay (*Zymoseptoria tritici*)

Objective: To determine the concentration of **florylpicoxamid** and other fungicides required to inhibit fungal growth by 80% (EC80).

Methodology:

- Isolate Preparation: A wild-type isolate of *Zymoseptoria tritici* is cultured on potato dextrose agar (PDA). Spores are harvested and suspended in a liquid medium.
- Fungicide Dilution Series: Stock solutions of **florylpicoxamid**, epoxiconazole, fluxapyroxad, and benzovindiflupyr are prepared in dimethyl sulfoxide (DMSO). A serial dilution is performed to create a range of concentrations.

- **Microtiter Plate Assay:** In a 96-well microtiter plate, the fungal spore suspension is mixed with the different fungicide concentrations.
- **Incubation:** The plates are incubated in the dark at a controlled temperature.
- **Data Analysis:** Fungal growth is measured by assessing the optical density at a specific wavelength using a microplate reader. The EC80 values are calculated by fitting the data to a dose-response curve.

In Planta Preventative and Curative Assays (*Zymoseptoria tritici*)

Objective: To evaluate the preventative and curative efficacy of **florylpicoxamid** and other fungicides against *Septoria tritici* blotch on wheat seedlings.

Methodology:

- **Plant Material:** Wheat seedlings are grown in a greenhouse to a specific growth stage.
- **Fungicide Application:**
 - **Preventative:** Fungicides are applied to the seedlings before inoculation with *Z. tritici*.
 - **Curative:** Fungicides are applied at various time points after inoculation with *Z. tritici* (e.g., up to 10 days post-inoculation to assess "reach-back" activity).[5]
- **Inoculation:** A spore suspension of *Z. tritici* is sprayed onto the wheat seedlings.
- **Incubation:** The inoculated plants are maintained in a high-humidity environment to promote infection and disease development.
- **Disease Assessment:** After a set incubation period, the percentage of leaf area covered with disease symptoms (e.g., lesions, pycnidia) is visually assessed.
- **Data Analysis:** The percentage of disease control is calculated for each treatment relative to an untreated control.

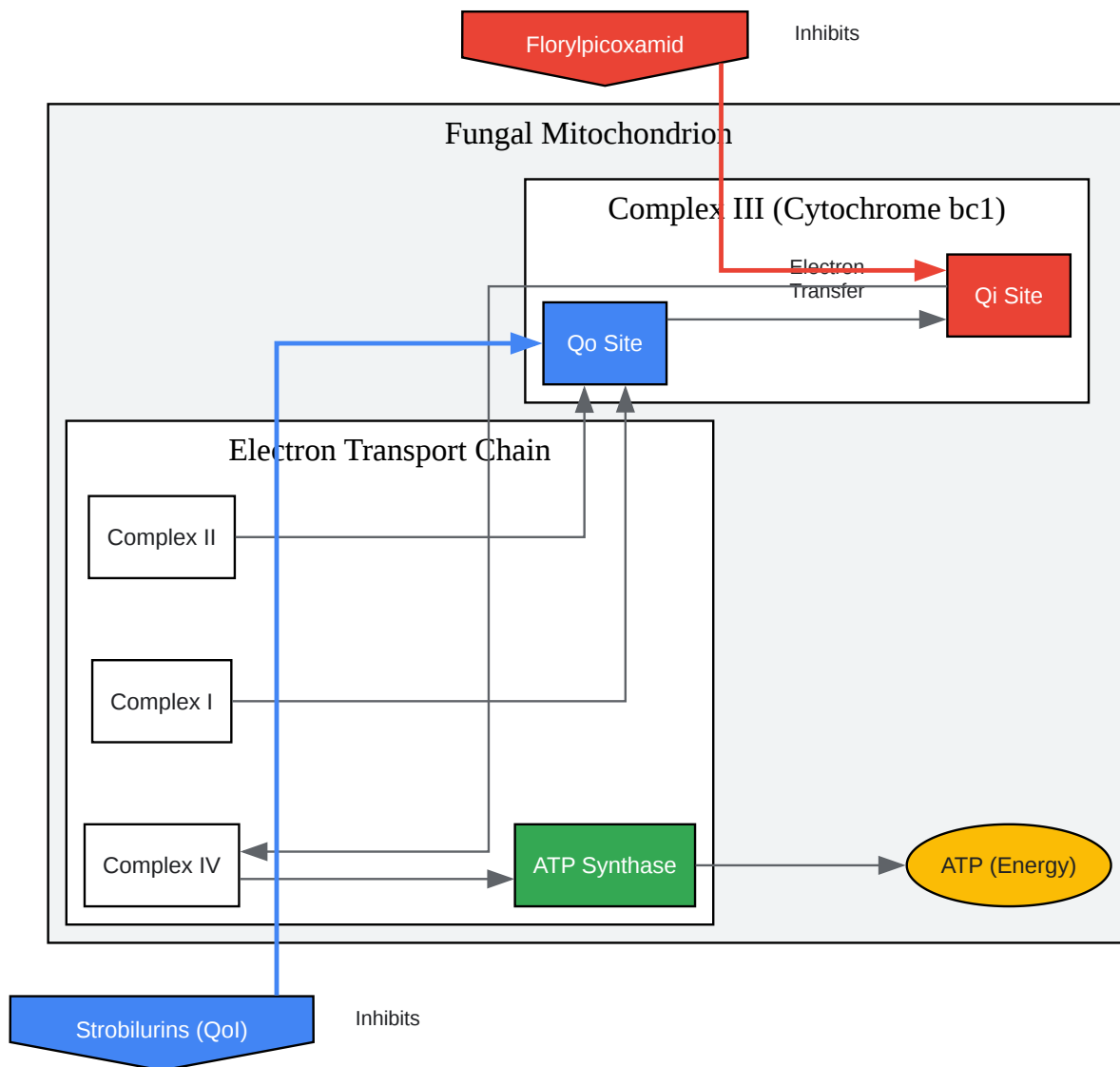
In Planta Efficacy Assay (Botrytis cinerea on Tomato Fruit)

Objective: To assess the protective and curative activity of **florylpicoxamid** against gray mold on tomato fruit.

Methodology:

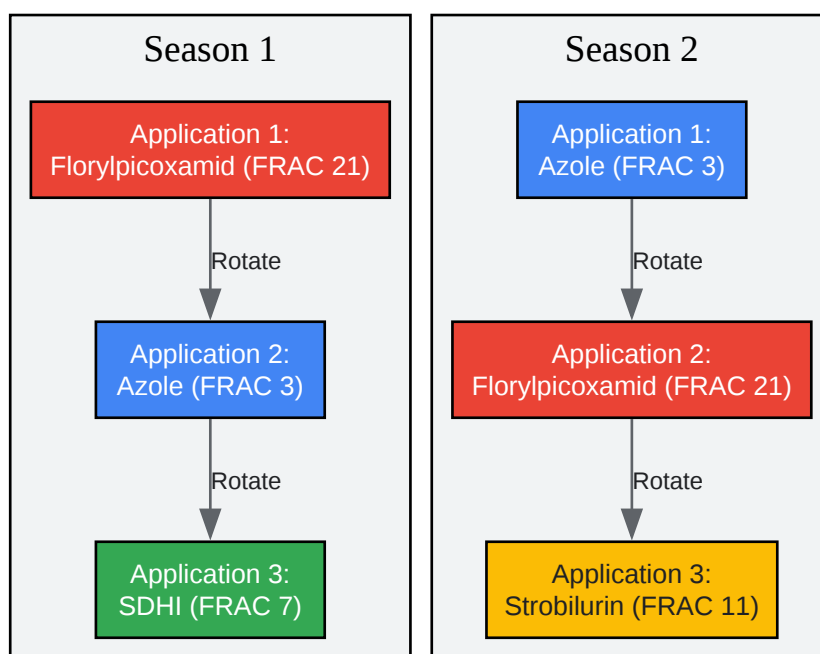
- Fruit Preparation: Mature, healthy tomato fruits are surface-sterilized.
- Fungicide Application and Inoculation:
 - Protective: Fruits are treated with different concentrations of **florylpicoxamid** and subsequently inoculated with a mycelial plug or spore suspension of *B. cinerea*.
 - Curative: Fruits are first inoculated with *B. cinerea* and then treated with **florylpicoxamid** at various time points post-inoculation.
- Incubation: The fruits are placed in a humid chamber at a controlled temperature to facilitate disease development.
- Disease Assessment: The diameter of the resulting lesions on the fruit is measured at regular intervals.
- Data Analysis: The efficacy of the fungicide is determined by comparing the lesion size on treated fruits to that on untreated control fruits.

Visualizations



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Caption: **Florypicoxamid**'s mode of action targeting the Qi site of Complex III.



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Caption: Example of a fungicide rotation program incorporating **florylpicoxamid**.

Conclusion

Florylpicoxamid represents a significant advancement in fungicide technology, providing a powerful and versatile tool for the management of a wide range of fungal diseases. Its novel mode of action and lack of cross-resistance with existing fungicide classes make it an indispensable component of fungicide resistance management programs. By strategically incorporating **florylpicoxamid** into rotational spray programs, researchers and crop protection professionals can enhance disease control, mitigate the development of fungicide resistance, and contribute to the sustainability of modern agriculture. The continued responsible stewardship of this innovative chemistry will be crucial to preserving its efficacy for years to come.

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